

What are the physical and chemical properties of O-Isopropylhydroxylamine hydrochloride?

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Compound of Interest

Compound Name: *O-Isopropylhydroxylamine hydrochloride*

Cat. No.: B044903

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O-Isopropylhydroxylamine Hydrochloride: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a detailed overview of the physical and chemical properties of **O-Isopropylhydroxylamine hydrochloride**. The information is curated for professionals in research and development, with a focus on data clarity, experimental context, and the compound's role in chemical synthesis.

Core Physical and Chemical Properties

O-Isopropylhydroxylamine hydrochloride is a white crystalline solid that serves as a versatile reagent in organic synthesis.^{[1][2]} Its hydrochloride salt form enhances its stability and solubility in aqueous solutions, making it a convenient precursor for various chemical transformations.^[3]

Quantitative Data Summary

The key physical and chemical properties of **O-Isopropylhydroxylamine hydrochloride** are summarized in the tables below for easy reference and comparison.

| Identifier | Value | Source(s) |
|-------------------|---|---|
| CAS Number | 4490-81-7 | [1] [2] [3] |
| Molecular Formula | C ₃ H ₁₀ ClNO | [2] [3] |
| Molecular Weight | 111.57 g/mol | [1] [3] |
| Appearance | White to off-white or beige crystalline solid | [1] [2] |

| Property | Value | Notes | Source(s) |
|---------------|--|---|---|
| Melting Point | 80-100 °C | A specific value of 94°C has also been reported. The range may be indicative of purity. | [1] [4] |
| Solubility | Soluble in water. | Quantitative solubility data (g/100mL) is not readily available in published literature. | [1] [2] |
| pKa | Not experimentally determined. | The predicted pKa of the corresponding free base, N-Isopropylhydroxylamine, is approximately 14.14. The hydrochloride salt is acidic. | [5] |
| Stability | Stable under recommended storage conditions (cool, dry, inert atmosphere). | Hygroscopic; protect from moisture. | [2] |

Experimental Protocols

Detailed methodologies for the determination of key physical properties are outlined below. These are generalized protocols that can be adapted for **O-Isopropylhydroxylamine hydrochloride**.

Melting Point Determination (Capillary Method)

This method is used to determine the temperature range over which the solid-to-liquid phase transition occurs.

Methodology:

- **Sample Preparation:** A small amount of finely powdered, dry **O-Isopropylhydroxylamine hydrochloride** is packed into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which consists of a heated block and a calibrated thermometer or digital temperature sensor.
- **Heating:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- **Observation:** The temperature at which the first liquid droplet is observed is recorded as the onset of melting. The temperature at which the last solid crystal disappears is recorded as the completion of melting.
- **Reporting:** The melting point is reported as a range from the onset to the completion of melting.

Aqueous Solubility Determination (Shake-Flask Method)

This protocol determines the equilibrium solubility of a substance in water at a specific temperature.

Methodology:

- **Sample Preparation:** An excess amount of **O-Isopropylhydroxylamine hydrochloride** is added to a known volume of deionized water in a sealed flask.

- **Equilibration:** The flask is agitated (e.g., shaken or stirred) in a constant temperature bath for a prolonged period (typically 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** The undissolved solid is separated from the solution by filtration or centrifugation.
- **Analysis:** The concentration of **O-Isopropylhydroxylamine hydrochloride** in the clear, saturated solution is determined using a suitable analytical technique, such as UV-Vis spectroscopy, HPLC, or titration.
- **Calculation:** The solubility is expressed as grams of solute per 100 mL of solvent (g/100mL) at the specified temperature.

pKa Determination (Potentiometric Titration)

This method is used to determine the acid dissociation constant of the protonated amine.

Methodology:

- **Solution Preparation:** A precise weight of **O-Isopropylhydroxylamine hydrochloride** is dissolved in a known volume of deionized water to create a solution of known concentration.
- **Titration Setup:** A calibrated pH electrode is immersed in the solution, which is stirred continuously.
- **Titration:** A standardized solution of a strong base (e.g., NaOH) is added in small, measured increments.
- **Data Collection:** The pH of the solution is recorded after each addition of the titrant.
- **Analysis:** A titration curve is generated by plotting the pH versus the volume of titrant added. The pKa is determined from the pH at the half-equivalence point.

Chemical Reactivity and Synthesis

O-Isopropylhydroxylamine hydrochloride is primarily utilized as a nucleophilic reagent in organic synthesis, most notably for the formation of oximes from carbonyl compounds.^[3]

Synthesis of O-Isopropylhydroxylamine Hydrochloride

One common synthetic route involves the alkylation of an N-hydroxyacetimidate ester followed by hydrolysis.

Caption: Synthesis of **O-Isopropylhydroxylamine Hydrochloride**.

Reaction with Carbonyls: Oxime Formation

A key application of **O-Isopropylhydroxylamine hydrochloride** is its reaction with aldehydes and ketones to form O-isopropylloximes. This reaction is a nucleophilic addition to the carbonyl group.

Caption: Reaction of O-Isopropylhydroxylamine with Acetone.

This reaction is crucial in synthetic organic chemistry for the preparation of amines and other nitrogen-containing compounds.[3] The resulting oximes are valuable intermediates in the synthesis of pharmaceuticals and other biologically active molecules.[1]

Stability and Storage

O-Isopropylhydroxylamine hydrochloride is stable under recommended storage conditions.[2] It is, however, hygroscopic and should be stored in a tightly sealed container under an inert atmosphere (e.g., nitrogen or argon) in a cool, dry place to prevent degradation from moisture.[2]

Applications in Research and Development

The primary utility of **O-Isopropylhydroxylamine hydrochloride** lies in its role as a synthetic intermediate. Its ability to introduce the O-isopropylhydroxylamino group makes it a valuable tool for medicinal chemists and material scientists. Key application areas include:

- **Pharmaceutical Synthesis:** As a building block for creating complex molecules with potential therapeutic properties.[3]
- **Agrochemical Development:** In the synthesis of novel pesticides and herbicides.[3]
- **Material Science:** For the preparation of metal-chelating agents and polymers.[1]

- Analytical Chemistry: Used as a reagent for the derivatization of carbonyl compounds for analysis by chromatography and mass spectrometry.[3]

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